

A Technical Guide to the Physical State and Appearance of Fidaxomicin-d7 Powder

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Compound of Interest

Compound Name: *Fidaxomicin-d7*

Cat. No.: *B15557105*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical state and appearance of **Fidaxomicin-d7** powder, a deuterated analog of the antibiotic Fidaxomicin. The information presented herein is critical for researchers and professionals involved in the development, formulation, and quality control of this pharmaceutical compound.

Physical State and Appearance

Fidaxomicin-d7 is a synthetic, stable isotope-labeled compound that exists as a solid powder at ambient temperature and pressure.^[1] Its appearance is consistently described as a white to off-white or light yellow powder.^{[1][2]} This characteristic is a key identification parameter for the substance in a laboratory setting.

Physicochemical Properties

A summary of the key physicochemical properties of **Fidaxomicin-d7** is presented in the table below. These data are essential for a variety of applications, including analytical method development, formulation studies, and regulatory submissions.

Property	Value	Reference
Physical State	Solid Powder	[1]
Appearance	White to light yellow or white to off-white powder	[1]
Molecular Formula	C ₅₂ H ₆₇ D ₇ Cl ₂ O ₁₈	
Molecular Weight	1065.08 g/mol	

Experimental Protocols for Physical Characterization

Standardized experimental protocols are crucial for the consistent and accurate determination of the physical properties of pharmaceutical powders like **Fidaxomicin-d7**. The following are general methodologies that can be applied.

Visual Inspection

Objective: To qualitatively assess the color and general appearance of the powder.

Methodology:

- Place a small, representative sample of the **Fidaxomicin-d7** powder on a clean, white surface, such as a ceramic tile or a piece of white filter paper.
- Observe the sample under controlled, consistent lighting conditions (e.g., a light box with a standardized color temperature) against a white and a black background.
- Record the color (e.g., white, off-white, light yellow) and any other notable characteristics, such as the presence of visible impurities or aggregation.
- Compare the observations against a reference standard or the certificate of analysis.

Light Microscopy

Objective: To examine the morphology and particle characteristics of the powder at a microscopic level.

Methodology:

- Prepare a slide by dispersing a small amount of **Fidaxomicin-d7** powder in a suitable, non-reactive liquid in which it is insoluble (e.g., mineral oil).
- Place a coverslip over the dispersion, taking care to avoid air bubbles.
- Examine the slide under a light microscope at various magnifications (e.g., 100x, 400x).
- Observe and document the particle shape, size distribution, and degree of agglomeration. Digital images should be captured for record-keeping.

Experimental Workflow for Physical Characterization

The following diagram illustrates a typical workflow for the physical characterization of a pharmaceutical powder such as **Fidaxomicin-d7**.



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Caption: Experimental workflow for the physical characterization of **Fidaxomicin-d7** powder.

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References

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